

# physical and chemical properties of unsymmetrical dimethyldiborane

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## Compound of Interest

Compound Name: **1,1-Dimethyldiborane**

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An In-depth Technical Guide on the Physical and Chemical Properties of Unsymmetrical Dimethyldiborane

## Introduction

Unsymmetrical dimethyldiborane, systematically named **1,1-dimethyldiborane**, is an organoboron compound with the chemical formula  $(CH_3)_2B(\mu-H)_2BH_2$ .<sup>[1]</sup> It is a structural isomer of the symmetrically substituted 1,2-dimethyldiborane.<sup>[2]</sup> As one of the several methylated derivatives of diborane, its study provides insight into the nature of electron-deficient bonding and the reactivity of alkylboranes.<sup>[1][3]</sup> This document serves as a comprehensive technical guide on the core physical and chemical properties of **1,1-dimethyldiborane**, intended for researchers, scientists, and professionals in drug development.

## Physical Properties

**1,1-dimethyldiborane** is a colorless gas at standard temperature and pressure that ignites spontaneously in air.<sup>[1]</sup> It is soluble in organic solvents such as ether, pentane, and tetrahydrofuran.<sup>[1]</sup> A summary of its key physical and thermodynamic properties is presented below.

## Table of Physical Properties

Property	Value
Molar Mass	55.72 g·mol <sup>-1</sup> <a href="#">[1]</a>
Appearance	Colorless gas <a href="#">[1]</a>
Melting Point	-150.2 °C (123.0 K) <a href="#">[1]</a>
Boiling Point	-4 °C (269 K) <a href="#">[1]</a>
Dipole Moment	0.87 D <a href="#">[1]</a>
Vapor Pressure Equation	Log P = 7.363 - (1212/T) <a href="#">[2]</a>

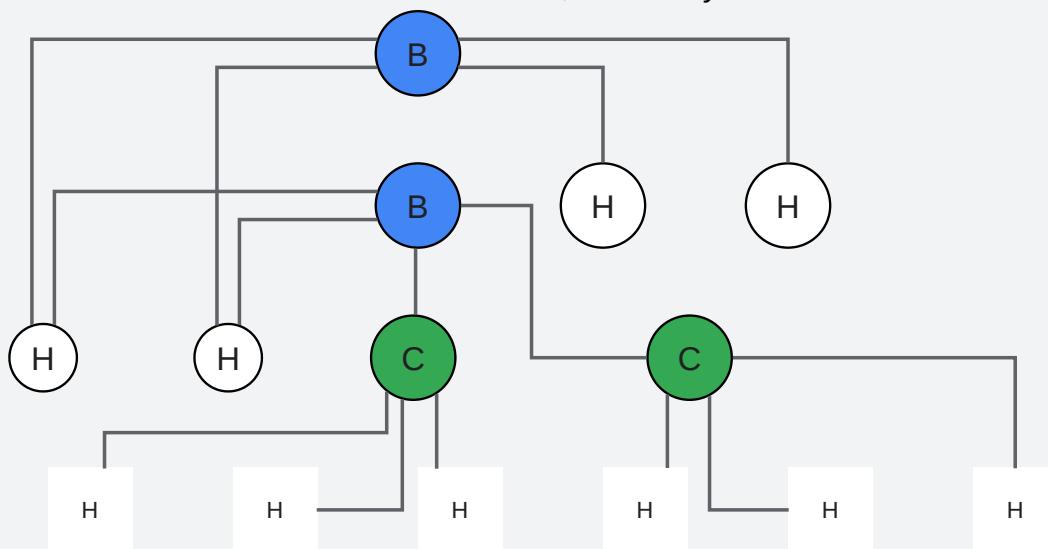
## Table of Thermodynamic Properties

Property	Value
Standard Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ , liquid)	-31 kcal/mol <a href="#">[1]</a>
Standard Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ , gas)	-25 kcal/mol <a href="#">[1]</a>
Heat of Vaporization	5.5 kcal/mol <a href="#">[1]</a>

## Molecular Structure and Spectroscopic Data

The structure of **1,1-dimethyldiborane** consists of two boron atoms bridged by two hydrogen atoms in a classic 3-center-2-electron bond configuration. One boron atom is bonded to two terminal methyl groups, while the other is bonded to two terminal hydrogen atoms.[\[1\]](#)

Molecular Structure of 1,1-Dimethyldiborane

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Caption: Molecular Structure of **1,1-Dimethyldiborane**.

## Spectroscopic Properties

Spectroscopic analysis is crucial for the identification and characterization of methylated diboranes.

Spectroscopy Type	Isomer	Data Point
<sup>1</sup> H NMR	1,1-Dimethyldiborane	Bridge Hydrogen Shift: 9.55 ppm[2]
<sup>1</sup> H NMR	1,2-Dimethyldiborane	Bridge Hydrogen Shift: 9.73 ppm[2]
<sup>1</sup> H NMR	Diborane	Bridge Hydrogen Shift: 10.49 ppm[2]

## Chemical Properties and Reactivity

### Stability and Isomerization

Methylboranes exhibit varying stability and a tendency to disproportionate. Methyldiborane slowly disproportionates at -78.5 °C to form diborane and **1,1-dimethyldiborane**.<sup>[1]</sup>

Symmetrically substituted 1,2-dimethyldiborane will slowly convert to the more stable **1,1-dimethyldiborane** upon standing.<sup>[1]</sup> Trimethyldiborane also disproportionates over a period of weeks to produce **1,1-dimethyldiborane**, among other products.<sup>[1]</sup>

### Oxidation

Like all lower boranes, **1,1-dimethyldiborane** is highly reactive towards oxygen and ignites spontaneously in air.<sup>[1]</sup> Controlled, gentler oxidation at 80 °C leads to the formation of 2,5-dimethyl-1,3,4-trioxadiboralane, a volatile liquid featuring a five-membered ring of two boron and three oxygen atoms.<sup>[1]</sup> This reaction is believed to proceed through a dimethylborylhydroperoxide intermediate.<sup>[1]</sup>

## Gentle Oxidation of 1,1-Dimethyldiborane

1,1-Dimethyldiborane  
 $((\text{CH}_3)_2\text{BH}_2\text{BH}_2)$

$\text{O}_2, 80^\circ\text{C}$

Dimethylborylhydroperoxide  
 $((\text{CH}_3)_2\text{BOOH})$   
(Intermediate)

Dimerization  
& Rearrangement

2,5-Dimethyl-1,3,4-trioxadiboralane

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Caption: Gentle oxidation pathway of **1,1-dimethyldiborane**.

## Hydrolysis

While specific studies on the hydrolysis of **1,1-dimethyldiborane** are not detailed in the provided results, analogous reactions of other methylboranes suggest a similar pathway. Symmetrical dimethyldiborane hydrolyzes to form methylboronic acid.<sup>[2]</sup> It is therefore expected that **1,1-dimethyldiborane** would hydrolyze in water to yield a mixture of methylboronic acid  $[\text{CH}_3\text{B}(\text{OH})_2]$  and boric acid  $[\text{B}(\text{OH})_3]$ .

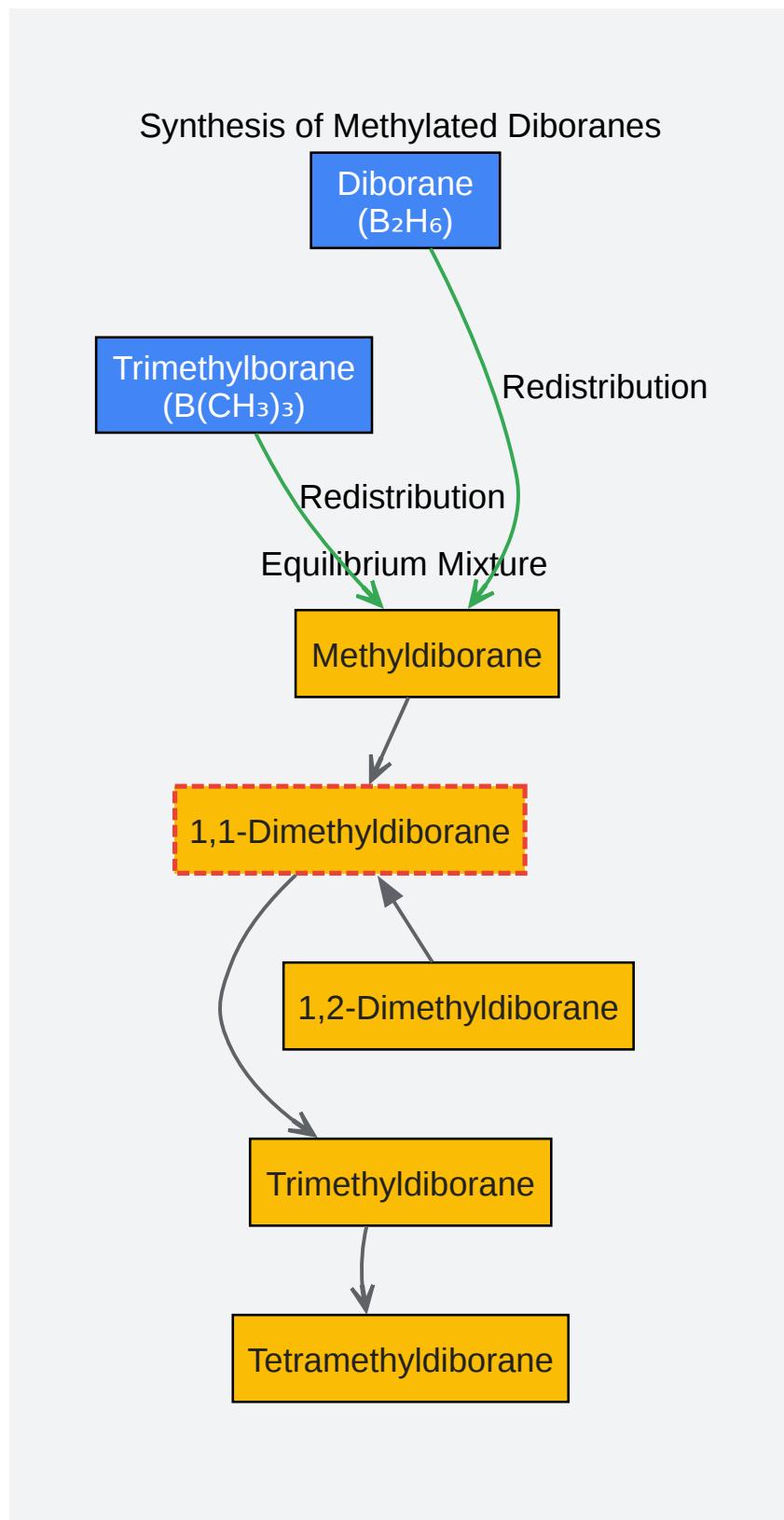
## Experimental Protocols

### Synthesis

The pioneering work on methylboranes was conducted by H. I. Schlesinger and A. O. Walker in the 1930s.<sup>[1]</sup> A common method for the preparation of a mixture of methyl-substituted diboranes, including **1,1-dimethyldiborane**, is the redistribution reaction between diborane ( $B_2H_6$ ) and trimethylborane ( $B(CH_3)_3$ ).<sup>[1][3]</sup>

#### Protocol: Synthesis via Redistribution Reaction

- Reactants: Gaseous diborane ( $B_2H_6$ ) and trimethylborane ( $B(CH_3)_3$ ).
- Conditions: The reactants are mixed and allowed to equilibrate at room temperature. The reaction results in a mixture of all possible methyl-substituted diboranes.
- Products: The equilibrium mixture contains 1-methyldiborane, **1,1-dimethyldiborane**, 1,2-dimethyldiborane, trimethyldiborane, and tetramethyldiborane.<sup>[1]</sup>
- Purification: The individual components are separated using techniques such as fractional distillation or gas chromatography.



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Caption: Synthesis of **1,1-dimethyldiborane** via redistribution.

Another reported synthesis involves the reaction of tetramethyl lead with diborane in a 1,2-dimethoxyethane solvent at room temperature.[1]

## Analysis and Separation

Gas chromatography is an effective method for the separation and quantitative determination of methyl boranes in a mixture.[1][2] The elution order is dependent on the degree of methylation and the substitution pattern.

Protocol: Gas Chromatography of Methylated Diboranes

- Apparatus: A standard gas chromatograph.
- Sample: The gaseous mixture resulting from the synthesis reaction.
- Procedure: The sample is injected into the chromatograph. The components are separated based on their volatility and interaction with the stationary phase.
- Elution Order: The compounds typically elute in the following order:
  1. Diborane
  2. Monomethyldiborane
  3. Trimethylborane
  4. **1,1-Dimethyldiborane**[1][2]
  5. 1,2-Dimethyldiborane[1][2]
  6. Trimethyldiborane
  7. Tetramethyldiborane[1][2]

## Conclusion

Unsymmetrical (1,1)-dimethyldiborane is a fundamental organoboron compound with distinct physical and chemical properties. Its formation through redistribution reactions, its higher stability relative to its 1,2-isomer, and its reactivity towards oxygen highlight its significance in

the broader chemistry of boranes. The detailed protocols for its synthesis and analysis provide a framework for its further study and potential application in various fields of chemical research.

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